

Preparing Fangchinoline Stock Solutions in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: Fangchinoline

Cat. No.: B15542281

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Introduction

Fangchinoline is a bisbenzylisoquinoline alkaloid naturally found in the root of *Stephania tetrandra*. It has garnered significant interest in the scientific community for its diverse pharmacological activities, including anti-tumor, anti-inflammatory, neuroprotective, and anti-HIV-1 properties.[1] Accurate and reproducible in vitro and in vivo studies rely on the correct preparation and storage of **fangchinoline** stock solutions. Due to its hydrophobic nature, **fangchinoline** is practically insoluble in water, making dimethyl sulfoxide (DMSO) the solvent of choice for creating high-concentration stock solutions for experimental use.[2]

This document provides detailed application notes and protocols for the preparation, storage, and handling of **fangchinoline** stock solutions in DMSO to ensure experimental consistency and accuracy.

Physicochemical Properties and Solubility

A thorough understanding of **fangchinoline**'s properties is essential for its effective use in research.

Property	Value	Source
CAS Number	436-77-1	[1] [3] [4] [5] [6]
Molecular Formula	C ₃₇ H ₄₀ N ₂ O ₆	[1] [4]
Molecular Weight	608.72 g/mol	[3] [5] [7]
Appearance	White to off-white/light yellow powder/solid	[3] [4]
Purity	≥98% (HPLC)	[4] [5]
Solubility in DMSO	40 - 100 mg/mL	[2] [7] [8]
(~65.7 mM - 164.3 mM)	[2] [7] [8]	
Solubility in Ethanol	3 - 4 mg/mL	[2]
Solubility in Water	Insoluble	[2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Fangchinoline Stock Solution in DMSO

This protocol describes the preparation of a 10 mM **fangchinoline** stock solution, a commonly used concentration in cell culture experiments.

Materials:

- **Fangchinoline** powder (purity ≥98%)
- Anhydrous, sterile, cell culture-grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer

- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Procedure:

- Calculations:
 - Molecular Weight (MW) of **Fangchinoline** = 608.72 g/mol
 - To prepare a 10 mM (0.01 mol/L) solution, you will need 0.01 moles per liter of solvent.
 - $\text{Mass (g)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{MW (g/mol)}$
 - For 1 mL (0.001 L) of a 10 mM stock solution: $\text{Mass} = 0.01 \text{ mol/L} * 0.001 \text{ L} * 608.72 \text{ g/mol}$
 $= 0.00060872 \text{ g} = 0.60872 \text{ mg}$
 - It is recommended to prepare a larger volume (e.g., 5 or 10 mL) to improve weighing accuracy. For 10 mL, you would need 6.0872 mg of **fangchinoline**.
- Weighing:
 - In a chemical fume hood, accurately weigh the calculated amount of **fangchinoline** powder using a calibrated analytical balance.
 - Transfer the powder to a sterile conical tube or vial appropriate for the final volume.
- Dissolution:
 - Add the calculated volume of anhydrous, sterile DMSO to the tube containing the **fangchinoline** powder.
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
 - Visually inspect the solution to ensure there are no visible particles. If dissolution is slow, gentle warming in a 37°C water bath for 5-10 minutes can be applied.[\[9\]](#)
- Sterilization (Optional):

- For cell culture applications requiring absolute sterility, the stock solution can be sterilized by filtration through a 0.22 µm syringe filter that is compatible with DMSO (e.g., PTFE).
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile cryovials. This is crucial to avoid repeated freeze-thaw cycles which can lead to compound precipitation and degradation.^[9]
 - Label each vial clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -80°C for long-term storage (stable for up to one year).^{[7][8]} For short-term storage, -20°C is suitable for up to one month.^{[7][8]} The solid powder should be stored at -20°C and is stable for up to three years.^[7]

Protocol 2: Preparation of Working Solutions for Cell Culture

Materials:

- 10 mM **Fangchinoline** stock solution in DMSO
- Pre-warmed, sterile cell culture medium
- Sterile serological pipettes and pipette tips

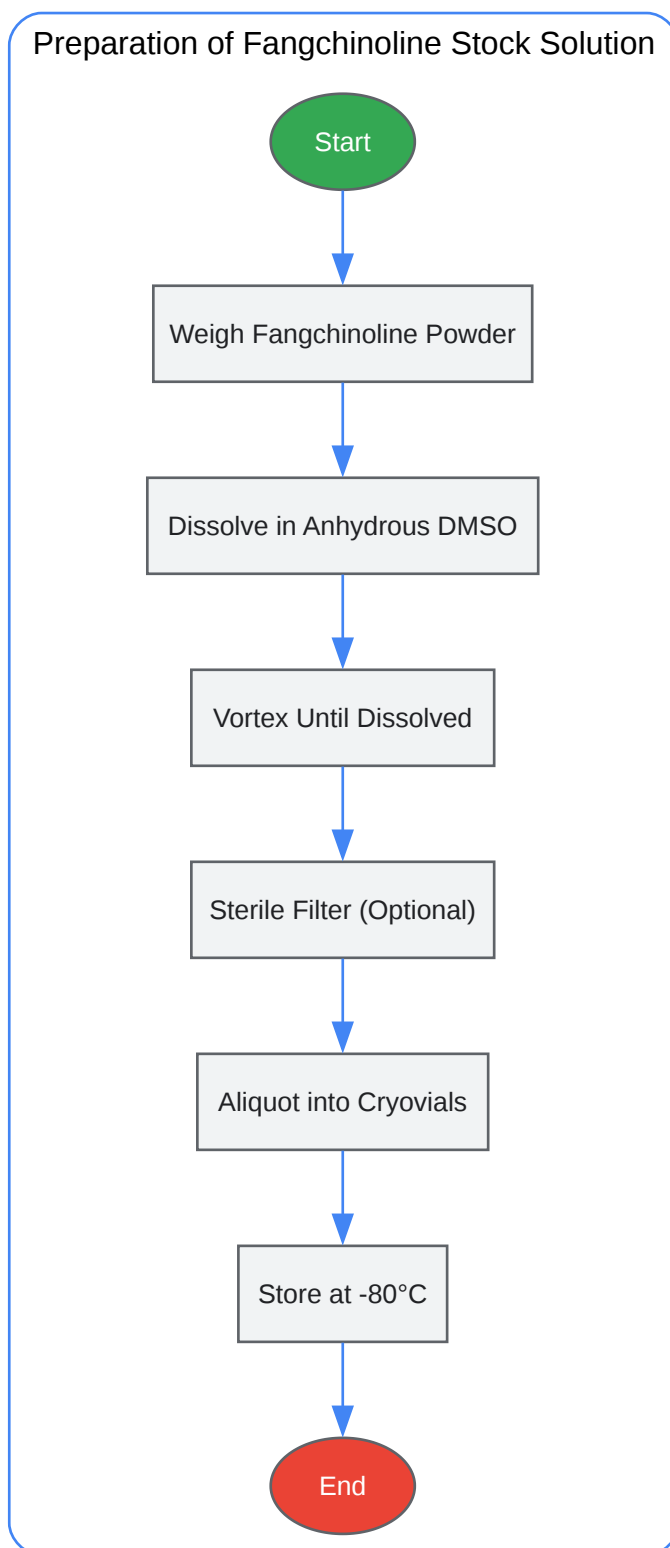
Procedure:

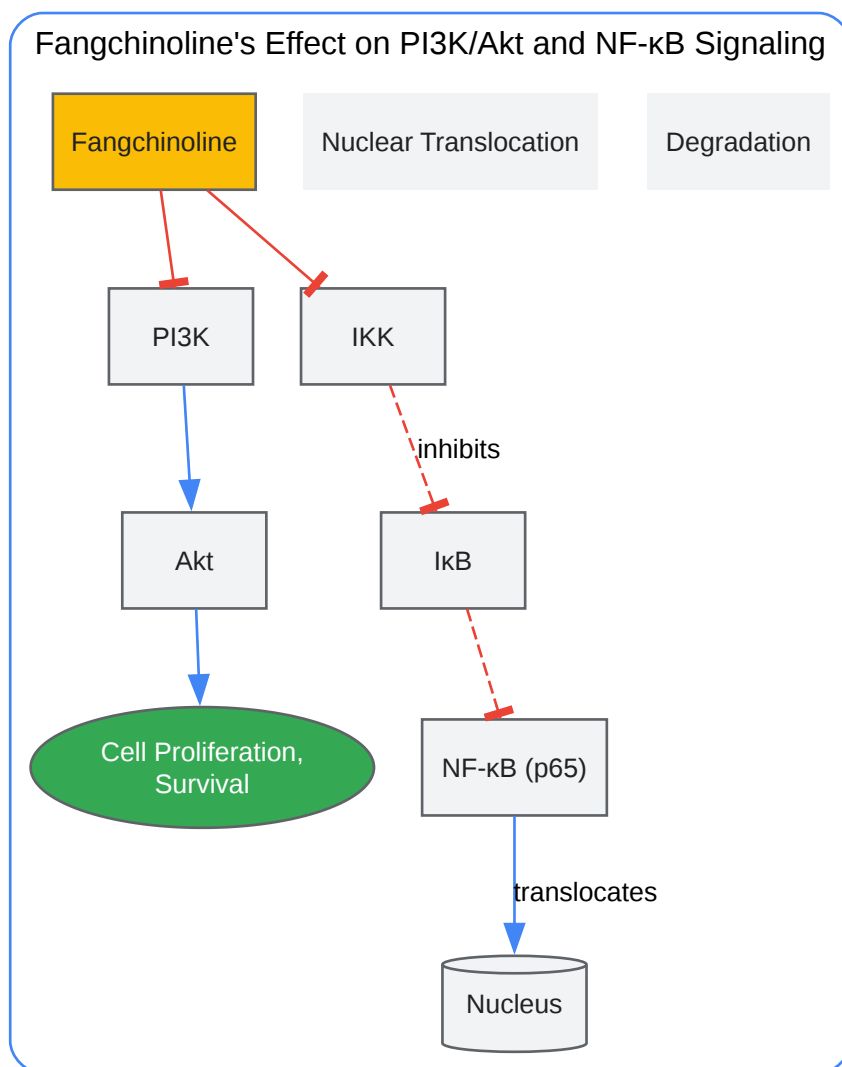
- Thaw Stock Solution:
 - Remove one aliquot of the 10 mM **fangchinoline** stock solution from the -80°C freezer and thaw it at room temperature.
- Calculate Dilution:
 - Determine the volume of the stock solution required to achieve the desired final concentration in your cell culture medium.

- For example, to prepare 10 mL of medium with a final **fangchinoline** concentration of 10 μM :
 - Use the formula: $C_1V_1 = C_2V_2$
 - $C_1 = 10 \text{ mM (10,000 } \mu\text{M)}$
 - $V_1 = \text{Volume of stock solution to add}$
 - $C_2 = 10 \mu\text{M}$
 - $V_2 = 10 \text{ mL}$
 - $(10,000 \mu\text{M}) * V_1 = (10 \mu\text{M}) * (10 \text{ mL})$
 - $V_1 = (10 \mu\text{M} * 10 \text{ mL}) / 10,000 \mu\text{M} = 0.01 \text{ mL} = 10 \mu\text{L}$
- Therefore, you would add 10 μL of the 10 mM stock solution to 10 mL of cell culture medium.
- Prepare Working Solution:
 - Directly add the calculated volume of the **fangchinoline** stock solution to the pre-warmed cell culture medium.
 - Mix thoroughly by gentle pipetting or inverting the tube.
- Vehicle Control:
 - It is critical to include a vehicle control in your experiments. Prepare a corresponding culture medium containing the same final concentration of DMSO as the **fangchinoline**-treated samples. In the example above, this would be 0.1% DMSO (10 μL in 10 mL).

Visualized Workflows and Pathways

Preparation of Fangchinoline Stock Solution





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- To cite this document: BenchChem. [Preparing Fangchinoline Stock Solutions in DMSO: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15542281#preparing-fangchinoline-stock-solution-in-dmsol]

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